

A Technical Guide to the Anticancer Potential of Urolithins

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Compound of Interest

Compound Name: *Uralenin*

Cat. No.: *B155809*

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Disclaimer: The term "**Uralenin**" did not yield specific results in scientific literature. It is presumed to be a misspelling of "Urolithin." This document will focus on the well-researched anticancer properties of Urolithin A and Urolithin B, which are natural metabolites produced by the gut microbiota from ellagitannins found in pomegranates, berries, and nuts.

This technical guide provides a comprehensive overview of the anticancer potential of Urolithin A and Urolithin B, with a focus on their mechanisms of action, quantitative efficacy, and the experimental protocols used to elucidate these properties. This document is intended for researchers, scientists, and drug development professionals.

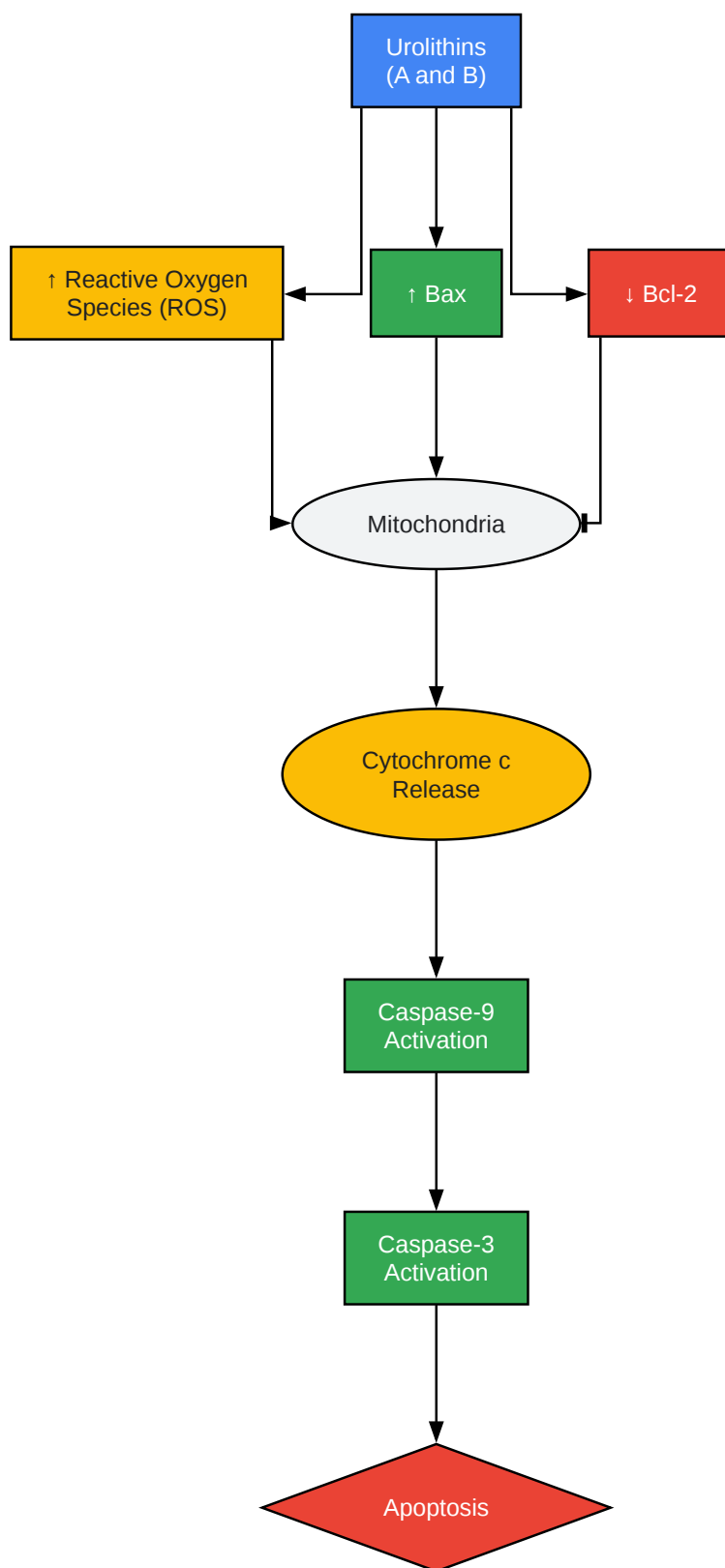
Core Anticancer Mechanisms

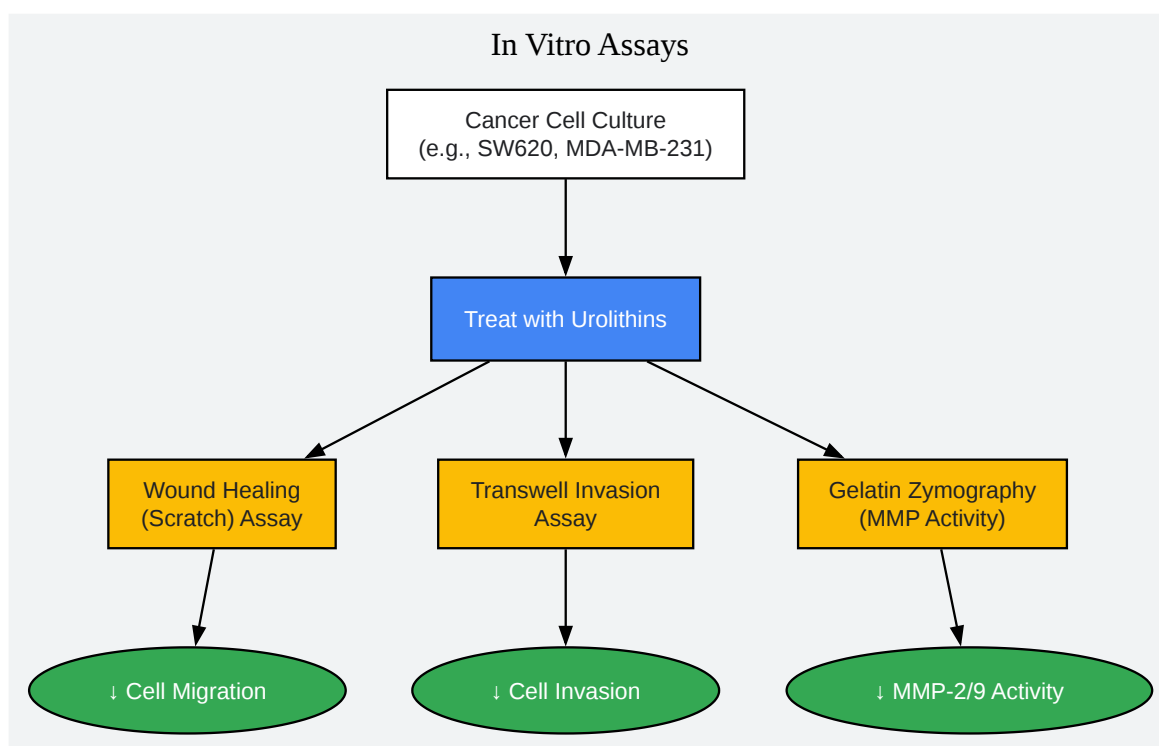
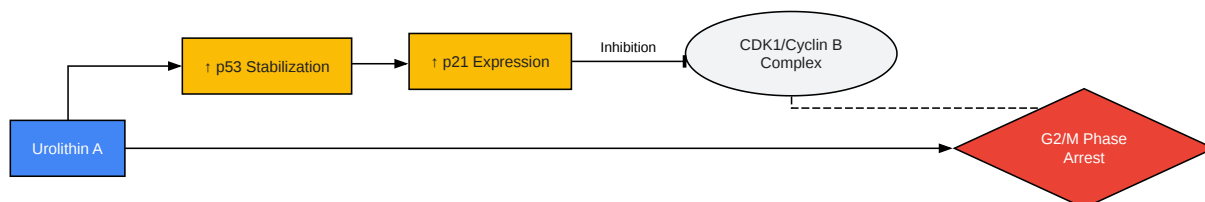
Urolithins exert their anticancer effects through a multi-pronged approach, primarily by inducing apoptosis (programmed cell death), causing cell cycle arrest, and inhibiting metastasis.

Induction of Apoptosis

Urolithins have been shown to induce apoptosis in various cancer cell lines through both intrinsic (mitochondrial) and extrinsic pathways.^[1] Key molecular events include the modulation of Bcl-2 family proteins, activation of caspases, and production of reactive oxygen species (ROS).^{[2][3]}

Signaling Pathway for Urolithin-Induced Apoptosis:





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References

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